Conformational analysis of "4-(Methoxymethyl)-4-methylpipe

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Compound of Interest	
Compound Name:	*4-(Methoxymethyl)-4-methylpiperidine*
CAS No.:	*774224-63-4*
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An In-Depth Technical Guide to the Conformational Analysis of **4-(Methoxymethyl)-4-methylpiperidine**

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

The piperidine scaffold is a cornerstone of modern medicinal chemistry, present in a vast array of pharmaceuticals due to its ability to orient substituer arrangements. The conformational behavior of substituted piperidines directly influences their pharmacological activity, making a thorough analysis of design. This guide provides a comprehensive examination of the conformational landscape of **4-(Methoxymethyl)-4-methylpiperidine**, a geminally d fundamental principles governing its structure, from steric and stereoelectronic effects to the advanced methodologies used for its characterization. Tl principles with practical, field-proven protocols in computational chemistry, Nuclear Magnetic Resonance (NMR) spectroscopy, and X-ray crystallogra framework.

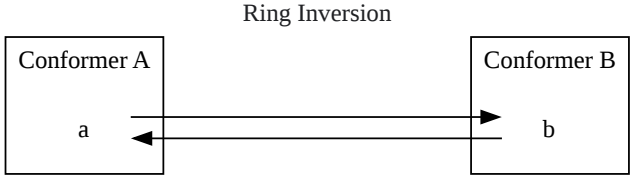
Introduction: The Significance of the Piperidine Scaffold

The six-membered saturated heterocycle, piperidine, is a privileged scaffold in drug discovery. Its prevalence stems from its structural similarity to cyc chair conformation that minimizes angular and torsional strain.[1][2] However, the inclusion of a nitrogen atom introduces unique properties, including electronic effects that influence the ring's conformational equilibrium.[1] The precise spatial orientation of substituents on the piperidine ring is a critica to its biological target, thereby dictating its efficacy and selectivity.[3]

In the case of 4,4-disubstituted piperidines, such as the title compound **4-(methoxymethyl)-4-methylpiperidine**, the geminal substitution at the C4 p conformational questions. While ring inversion between the two chair forms is still possible, the two conformers are no longer energetically equivalent determining which substituent, methyl or methoxymethyl, preferentially occupies the axial versus the equatorial position and quantifying this preferenc steric hindrance and potential stereoelectronic interactions that govern this equilibrium.

Foundational Conformational Principles

The conformational analysis of **4-(methoxymethyl)-4-methylpiperidine** is governed by the chair-chair interconversion of the piperidine ring. This pro conformations, and understanding their relative stability is paramount.



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Caption: Chair-chair interconversion of **4-(methoxymethyl)-4-methylpiperidine**.

- Conformer A (Methyl-axial / Methoxymethyl-equatorial): In this arrangement, the methyl group occupies the sterically hindered axial position, where the axial hydrogen atoms at the C2 and C6 positions. The larger methoxymethyl group resides in the less hindered equatorial position.
- Conformer B (Methyl-equatorial / Methoxymethyl-axial): Conversely, this conformer places the methoxymethyl group in the axial position, subject to methyl group is in the equatorial position.

The primary determinant of the equilibrium between these two conformers is steric strain. The conformational preference is typically quantified by the difference (ΔG°) between the axial and equatorial conformations of a monosubstituted cyclohexane. The group with the larger A-value has a stronger the A-value for a methyl group is well-established at approximately 1.7-1.8 kcal/mol, the A-value for a methoxymethyl group is less commonly cited. H that of the methyl group due to its greater size and rotational freedom, thus favoring Conformer A, where the methoxymethyl group is equatorial.

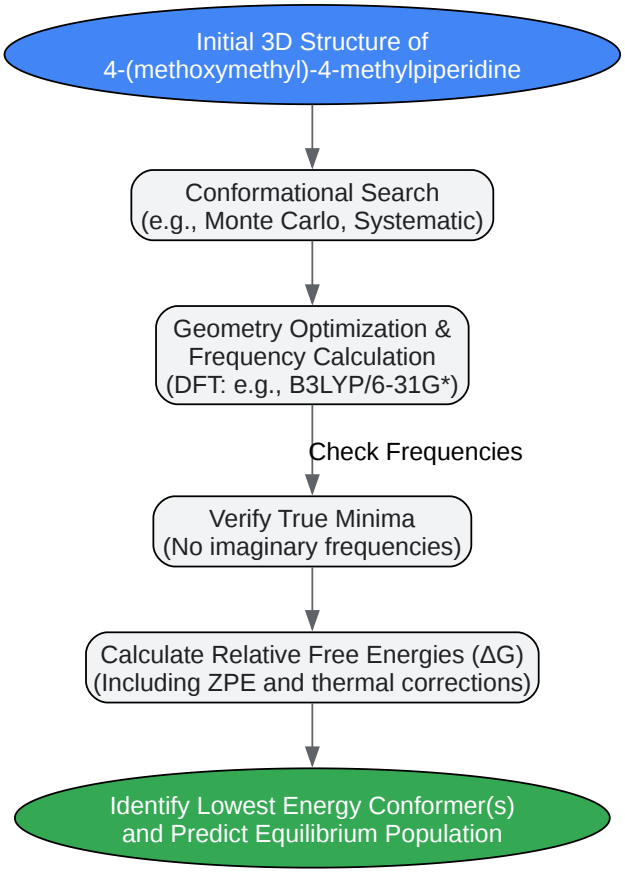
Beyond simple sterics, stereoelectronic effects such as hyperconjugation can play a role, although the classic anomeric effect is not at play here as th Nevertheless, interactions between the nitrogen lone pair and the substituents must be considered in high-level computational models.

Methodologies for Comprehensive Conformational Analysis

A multi-pronged approach combining computational modeling with experimental verification is the gold standard for a thorough conformational analys

Computational Modeling

Computational chemistry offers powerful predictive insights into the relative energies and geometries of different conformers before any wet lab exper Functional Theory (DFT) is particularly well-suited for this task, providing a good balance of accuracy and computational efficiency.



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Caption: Workflow for the computational conformational analysis.

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Experimental Protocol: DFT Analysis

- Structure Generation: Build an initial 3D model of both Conformer A and Conformer B of **4-(methoxymethyl)-4-methylpiperidine**.
- Conformational Search: Perform a systematic or stochastic conformational search for each chair form to identify low-energy rotamers of the metho
- Geometry Optimization: For each identified low-energy conformer, perform a full geometry optimization using a DFT method, such as B3LYP with a solution conditions, an implicit solvent model like the Polarizable Continuum Model (PCM) for a relevant solvent (e.g., chloroform, water) should be
- Frequency Calculation: Perform a frequency calculation on each optimized geometry at the same level of theory. This step is crucial to confirm that has no imaginary frequencies) and to calculate the zero-point vibrational energy (ZPVE) and thermal corrections to the Gibbs free energy.[7]
- Energy Analysis: Compare the calculated Gibbs free energies (ΔG) of the most stable conformers (Conformer A vs. Conformer B). The energy diffe predicted equilibrium population using the Boltzmann distribution equation.

NMR Spectroscopy

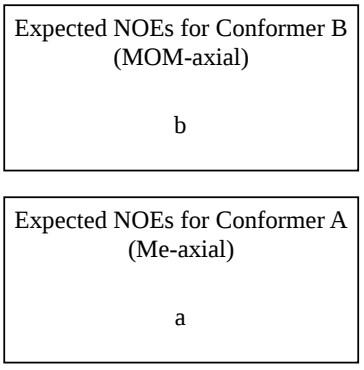
NMR spectroscopy is the most powerful experimental technique for studying the conformation and dynamics of molecules in solution.[1]

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of the synthesized **4-(methoxymethyl)-4-methylpiperidine** in a suitable deuterated solvent (e.g., $CDCl_3$, D The choice of solvent is important as it can influence the conformational equilibrium.[1]
- Data Acquisition:
  - Acquire standard 1D ^1H and ^{13}C NMR spectra to confirm the structure and purity.
  - Acquire a 2D ^1H-^1H COSY (Correlation Spectroscopy) spectrum to establish proton-proton coupling networks.
  - Acquire a 2D ^1H-^{13}C HSQC (Heteronuclear Single Quantum Coherence) spectrum to assign protons to their directly attached carbons.
  - Crucially, acquire a 2D NOESY or ROESY (Nuclear Overhauser Effect Spectroscopy or Rotating-frame Overhauser Effect Spectroscopy) spectru correlations between protons that are close to each other (< 5 Å), providing definitive proof of their relative spatial arrangement.

Data Interpretation for Conformational Assignment

The key to assigning the dominant conformation lies in analyzing the NOESY data. Specific NOE correlations are expected for each conformer:



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Caption: Key NOE correlations for differentiating conformers.

- If Conformer A is dominant (Methyl-axial): Strong NOE signals will be observed between the protons of the axial methyl group and the axial protons

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- If Conformer B is dominant (Methoxymethyl-axial): Strong NOE signals will be observed between the axial protons of the methoxymethyl group (-C

Single-Crystal X-ray Diffraction

X-ray crystallography provides an unambiguous, high-resolution snapshot of the molecule's conformation in the solid state.[2][3] While the solid-state the major conformer in solution, it serves as an invaluable reference point and provides definitive geometric data (bond lengths, angles, and torsion a computational results.[6]

Experimental Protocol: X-ray Crystallography

- Crystallization: The primary challenge is to grow single crystals of sufficient quality. This typically involves dissolving the purified compound in a suit evaporation, vapor diffusion, or cooling to induce crystallization.
- Data Collection: A suitable single crystal is mounted on a diffractometer, and X-ray diffraction data are collected.
- Structure Solution and Refinement: The collected data are processed to solve and refine the crystal structure, yielding a precise 3D model of the m

Predicted Conformation and Data Synthesis

Based on fundamental steric principles, a clear prediction can be made and summarized. The methoxymethyl group is sterically more demanding tha conformational equilibrium is expected to strongly favor the conformer that places the larger methoxymethyl group in the equatorial position to avoid e interactions.

Table 1: Summary of Predicted Conformational Data

Parameter	Conformer A (Predicted Major)	Conformer B (Predicted Minor)	Rationale
Substituent Position	Me (axial), MOM (equatorial)	Me (equatorial), MOM (axial)	The larger
Relative Energy (ΔG)	~0 kcal/mol (Reference)	> 2 kcal/mol	Based on e
Key ^{1}H NMR NOEs	(Me protons) ↔ (H_{2ax}, H_{6ax})	(-CH_2O- protons) ↔ (H_{2ax}, H_{6ax})	Proximity o
^{13}C Chemical Shift	C4-CH_3 expected to be shielded (upfield)	C4-CH_2OCH_3 expected to be shielded	The gamma

Conclusion

The conformational analysis of **4-(methoxymethyl)-4-methylpiperidine** is a prime example of the foundational principles that guide modern drug des predictive power of computational chemistry and the definitive evidence from experimental techniques like NMR spectroscopy and X-ray crystallograp understanding.[1][6] The evidence strongly suggests that the conformational equilibrium of this molecule will heavily favor the chair conformer where t group occupies the equatorial position, and the smaller methyl group is in the axial position. This detailed structural insight is critical for scientists see piperidine scaffolds into novel therapeutic agents, enabling the rational design of molecules with optimized potency and physicochemical properties.

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